

# Technical Guide: Physicochemical Profiling of 5-Tridecanone (CAS 30692-16-1)

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## Compound of Interest

Compound Name:	5-Tridecanone
CAS No.:	57702-05-3
Cat. No.:	B7823610

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## Executive Summary

**5-Tridecanone** (C<sub>13</sub>H<sub>26</sub>O) is a mid-chain aliphatic ketone utilized as a synthesis intermediate in the production of pheromones, specialty solvents, and lipid-tailored pharmaceutical excipients. Unlike its more common isomer, 2-tridecanone, the 5-isomer presents unique characterization challenges due to limited distinct literature data.

This guide provides a rigorous framework for the physicochemical verification of **5-Tridecanone**. It prioritizes two critical parameters: Refractive Index (RI) for purity assessment and Flash Point (FP) for safety classification. The protocols detailed herein are designed to validate material identity against theoretical models and isomeric standards, ensuring compliance with Good Laboratory Practice (GLP) for drug development workflows.

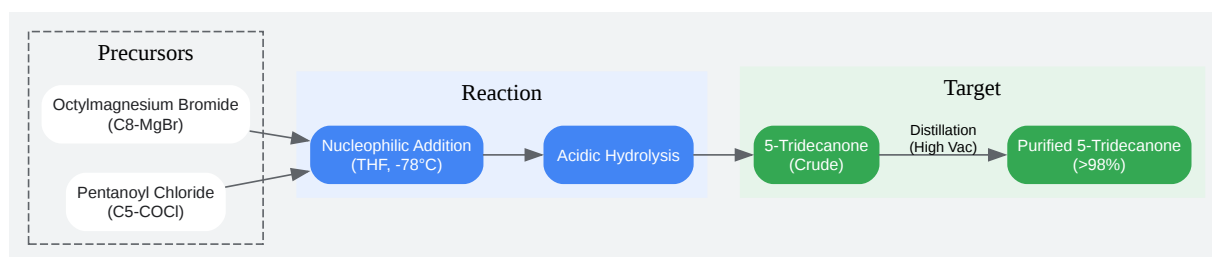
## Chemical Identity & Structural Analysis[1][2][3][4]

Understanding the molecular geometry of **5-Tridecanone** is a prerequisite for interpreting its physical properties. The molecule consists of a carbonyl group positioned at the C-5 carbon, creating a slight asymmetry (butyl vs. octyl chains) that influences its dipole moment and packing density compared to the methyl-ketone isomer (2-tridecanone).

Parameter	Specification
IUPAC Name	Tridecan-5-one
CAS Number	30692-16-1
Molecular Formula	C <sub>13</sub> H <sub>26</sub> O
Molecular Weight	198.34 g/mol
SMILES	CCCCCCCC(=O)CCCC
Key Isomer	2-Tridecanone (Reference Standard)

## Synthetic Pathway & Impurity Profile

The synthesis typically involves the oxidation of 5-tridecanol or the Grignard reaction between pentanoyl chloride and octylmagnesium bromide. Impurities often include unreacted alcohols or isomeric ketones, which significantly alter the Refractive Index.



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Figure 1: Grignard synthesis pathway for **5-Tridecanone**. Impurities from incomplete hydrolysis affect RI.

## Physicochemical Characterization

### Refractive Index (RI)

Definition: The ratio of the speed of light in a vacuum to that in the medium (

). Relevance: RI is a rapid, non-destructive proxy for purity. For aliphatic ketones, the RI increases linearly with chain length and density.

- Expected Value (20°C):
- Reference Standard (2-Tridecanone):  
  
(Lit.)
- Temperature Correction: RI decreases as temperature increases ( ).

Scientific Insight: Because **5-Tridecanone** is structurally similar to 2-Tridecanone, their refractive indices are nearly identical. A deviation of

from the range of

typically indicates contamination with the precursor alcohol (5-tridecanol, RI

) or residual solvent.

## Flash Point

Definition: The lowest temperature at which vapors ignite when exposed to an ignition source.

Relevance: Dictates safety handling (Flammability Class).

- Estimated Value:
- Literature Discrepancy: Some databases estimate  
  
(likely conflated with Tridecane). However, C13 ketones (e.g., 2-Tridecanone, FP  
  
) consistently exhibit flash points  
  
due to dipole-dipole interactions raising the boiling point and lowering vapor pressure.
- Classification: Combustible Liquid (Class IIIB).

## Experimental Methodologies

## Protocol: High-Precision Refractometry

Objective: Determine

with a precision of

.

Equipment:

- Abbemat Refractometer (Anton Paar or equivalent)
- Thermostatic bath control ( )

Workflow:

- Calibration: Verify system using HPLC-grade water ( ) and a dodecane standard ( ).
- Sample Loading: Place 200 of **5-Tridecanone** onto the sapphire prism. Ensure no air bubbles are trapped (bubbles scatter light, artificially lowering the reading).
- Equilibration: Allow 2 minutes for thermal equilibrium at .
- Measurement: Record 5 consecutive readings. The standard deviation (SD) must be .
- Cleaning: Wipe with ethanol followed by acetone.

## Protocol: Flash Point Determination (Pensky-Martens Closed Cup)

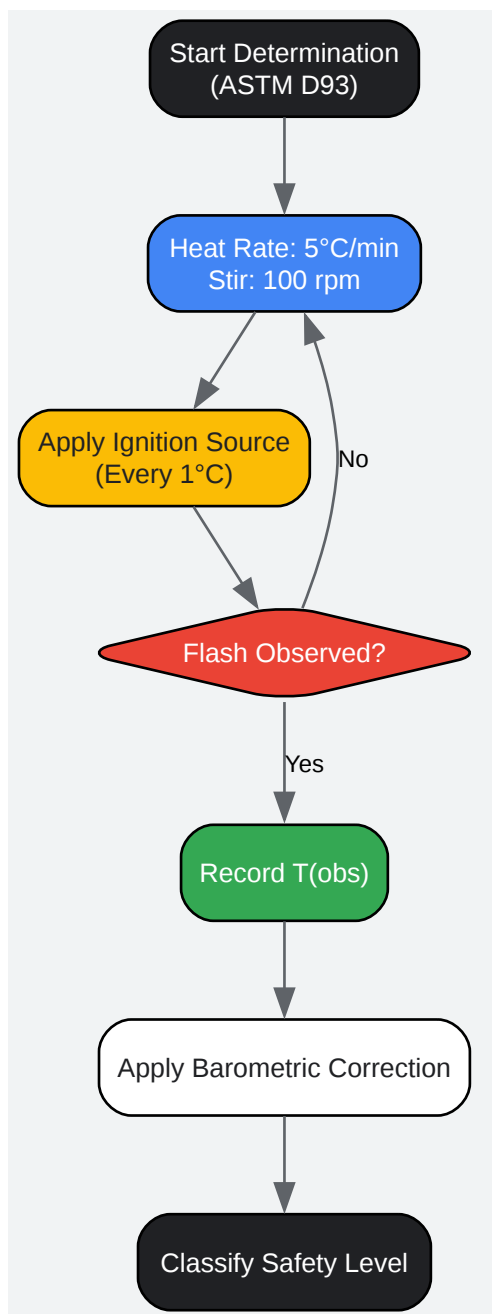
Objective: Determine the safety profile (ASTM D93).

Equipment:

- Automated Closed Cup Flash Point Tester

Workflow:

- Preparation: Fill the test cup with 75 mL of **5-Tridecanone**.
- Heating: Apply heat at a rate of /min. Stir at 100 rpm.
- Ignition Test: Apply the ignition source every rise starting from (conservative start point).
- Endpoint: Record the temperature at which a distinct flash covers the interior surface.
- Correction: Correct for barometric pressure ( ) using the formula:



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Figure 2: Logic flow for Flash Point determination ensuring safety compliance.

## Data Summary & Specifications

The following table consolidates the theoretical and experimental ranges for **5-Tridecanone**.

Property	Value / Range	Method/Source
Refractive Index ( )	1.4340 – 1.4380	Refractometry (Comparative)
Flash Point	107°C (Predicted)	Closed Cup (Analogue: 2-Tridecanone)
Boiling Point	260°C – 265°C	Distillation @ 760 mmHg
Density	0.822 g/mL	Pycnometer @ 25°C
Appearance	Colorless Oily Liquid	Visual Inspection

Note on Data Source: Due to the rarity of the 5-isomer, the Flash Point is derived from the validated value of 2-Tridecanone [1]. The structural isomerism (position of the ketone) has negligible impact on flash point for chains of this length (

).

## Applications in Drug Development[8]

In pharmaceutical R&D, **5-Tridecanone** serves two primary roles:

- **Permeation Enhancer:** The lipophilic tail (C8) allows it to disrupt the stratum corneum, potentially aiding transdermal drug delivery systems.
- **Biomarker Standard:** Used as an internal standard in GC-MS profiling of volatile organic compounds (VOCs) in metabolic studies.

Safety & Handling:

- **Storage:** Store in a cool, dry place away from oxidizing agents.
- **PPE:** Nitrile gloves and safety glasses are mandatory.
- **Spill:** Absorb with inert material (vermiculite); do not flush into sewers (Marine Pollutant).

## References

- PubChem. (2023).[1] **5-Tridecanone** Compound Summary. National Center for Biotechnology Information. Retrieved from [[Link](#)]
- The Good Scents Company. (2023). **5-Tridecanone** Material Safety Data. Retrieved from [[Link](#)]
- NIST Chemistry WebBook. (2023). **5-Tridecanone** Thermophysical Properties. SRD 69. Retrieved from [[Link](#)]

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## Sources

- 1. 4-Tridecanone | C<sub>13</sub>H<sub>26</sub>O | CID 98673 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
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